

CAS number and synonyms for DL-Phenylalanine tert-butyl ester hydrochloride.

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Compound of Interest

Compound Name: *H-DL-Phe-OtBu.HCl*

Cat. No.: *B554973*

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Technical Guide: DL-Phenylalanine tert-butyl ester hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Core Chemical Identity

DL-Phenylalanine tert-butyl ester hydrochloride is a racemic mixture of the D- and L-enantiomers of phenylalanine tert-butyl ester hydrochloride. It is a compound utilized in chemical synthesis, particularly as an intermediate in the creation of more complex molecules. The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality of the phenylalanine amino acid, while the hydrochloride salt enhances the compound's stability and solubility in certain solvents.

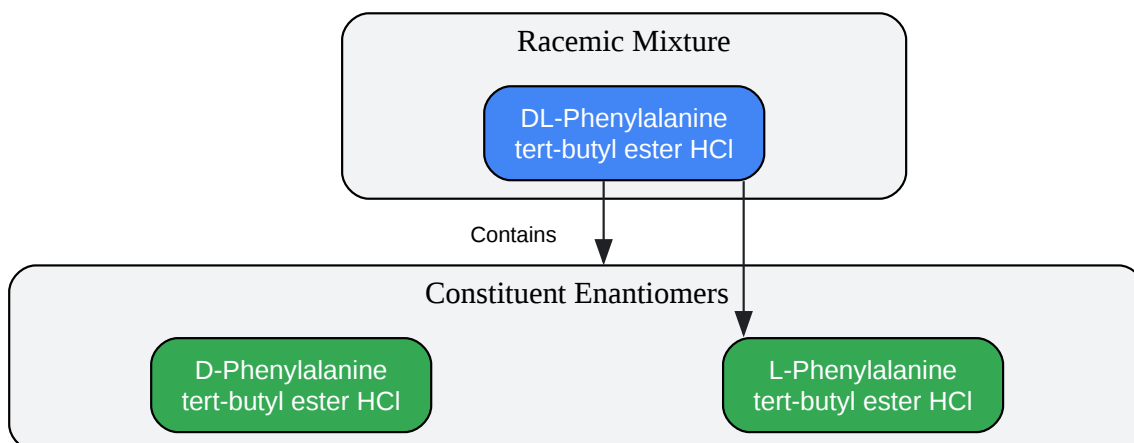
Chemical Data Summary

The following table summarizes the Chemical Abstracts Service (CAS) numbers and common synonyms for DL-Phenylalanine tert-butyl ester hydrochloride and its individual stereoisomers. This data is critical for accurate identification and sourcing of the specific compound required for experimental work.

Compound Name	CAS Number	Synonyms
DL-Phenylalanine tert-butyl ester hydrochloride	75898-47-4[1]	DL-Phe-OtBu·HCl[1]
D-Phenylalanine tert-butyl ester hydrochloride	3403-25-6[2][3]	H-D-Phe-OtBu HCl, R-tert-butyl 2-amino-3-phenylpropanoate hydrochloride, tert-butyl 2R-2-amino-3-phenylpropanoate hydrochloride, H-D-Phe-OtBu hydrochloride, tert-butyl D-phenylalaninate hydrochloride[4]
L-Phenylalanine tert-butyl ester hydrochloride	15100-75-1[5][6]	L-Phe-OtBu HCl, tert-Butyl 3-phenyl-L-alaninate hydrochloride, H-Phe-OtBu HCl, (S)-Phenylalanine tert-butyl ester hydrochloride[5]

Structural Relationship

The relationship between the racemic mixture and its constituent enantiomers is a fundamental concept in stereochemistry. The DL- form represents an equimolar mixture of the D- and L- isomers, which are non-superimposable mirror images of each other.



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Caption: Logical diagram showing the racemic DL-form and its D- and L-enantiomer components.

Experimental Protocols

The provided search results did not contain specific experimental protocols for the use of DL-Phenylalanine tert-butyl ester hydrochloride. This compound is typically used as a starting material or intermediate in multi-step organic syntheses. Researchers should consult relevant synthetic chemistry literature for detailed experimental procedures tailored to their specific research objectives.

Applications in Research and Development

DL-Phenylalanine tert-butyl ester hydrochloride and its enantiopure forms are valuable reagents in several areas:

- **Peptide Synthesis:** The protected amino acid structure is ideal for use in both solid-phase and solution-phase peptide synthesis.
- **Pharmaceutical Intermediates:** It serves as a key building block in the synthesis of various pharmaceutical compounds, including potential analgesics and antidepressants.^[1]

- Biochemical Research: The compound is used in biochemical assays to study amino acid interactions and metabolic pathways.[1]

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